

An In-depth Technical Guide to the Mineralogy of Libethenite

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Compound of Interest

Compound Name: *Copper;hydroxide;phosphate*

CAS No.: *148791-53-1*

Cat. No.: *B12331797*

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Introduction

Libethenite, a secondary copper phosphate hydroxide mineral with the chemical formula $\text{Cu}_2(\text{PO}_4)(\text{OH})$, is a subject of interest in mineralogy and materials science due to its unique crystal structure and properties.^{[1][2][3]} First described in 1823, it was named after its type locality, Ľubietová (Libethen) in Slovakia.^{[1][2][3]} This guide provides a comprehensive overview of the mineralogy of libethenite, including its crystallographic, physical, and chemical properties, as well as detailed methodologies for its analysis.

Crystallographic and Physical Properties

Libethenite crystallizes in the orthorhombic system, belonging to the space group Pnnm.^[1] It is isostructural with other minerals of the olivenite group, such as adamite and eveite.^[1] The crystal structure consists of chains of edge-sharing $\text{CuO}_4(\text{OH})_2$ octahedra that run parallel to the c-axis, linked by PO_4 tetrahedra.^[2] This arrangement creates channels along the c-axis.^[2]

The physical properties of libethenite are summarized in the tables below. It typically appears as light to dark green, olive-green, or even blackish-green prismatic crystals.^{[1][4]} It exhibits a vitreous to greasy luster and is translucent to transparent.^{[1][4]}

Table 1: Crystallographic Data for Libethenite

Property	Value	Reference
Crystal System	Orthorhombic	[1]
Space Group	Pnnm	[1]
Cell Parameters	a = 8.062(5) Å, b = 8.384(4) Å, c = 5.881(2) Å	[1]
a:b:c ratio	0.962 : 1 : 0.701	[1]
Unit Cell Volume	397.5 Å ³	[2]
Z (formula units per unit cell)	4	

Table 2: Physical and Optical Properties of Libethenite

Property	Value	Reference
Color	Light to dark green, olive-green, blackish-green	[1][4]
Luster	Vitreous to greasy	[1][4]
Transparency	Translucent to transparent	[1][4]
Hardness (Mohs)	4	[1][4]
Density (g/cm ³)	3.6 - 4.0	[3]
Cleavage	Indistinct on {100} and {010}	[1][3]
Fracture	Irregular to conchoidal	[1]
Streak	Light green	[3]
Optical Class	Biaxial (-)	[1]
Refractive Indices	$n\alpha = 1.701 - 1.704$, $n\beta = 1.743 - 1.747$, $n\gamma = 1.787 - 1.790$	[3]
Birefringence	0.086	[3]
2V Angle	80 - 90°	[3]

Chemical Composition and Analysis

The ideal chemical formula for libethenite is $\text{Cu}_2(\text{PO}_4)(\text{OH})$. The elemental composition by weight is approximately 53.16% copper, 12.96% phosphorus, 33.46% oxygen, and 0.42% hydrogen. Arsenic is a common impurity, reflecting the solid solution series with olivenite ($\text{Cu}_2\text{AsO}_4(\text{OH})$).

Table 3: Ideal Chemical Composition of Libethenite

Element	Symbol	Weight %	Oxide	Weight %
Copper	Cu	53.16	CuO	66.55
Phosphorus	P	12.96	P ₂ O ₅	29.69
Hydrogen	H	0.42	H ₂ O	3.77
Oxygen	O	33.46		
Total	100.00	Total	100.01	

Experimental Protocols

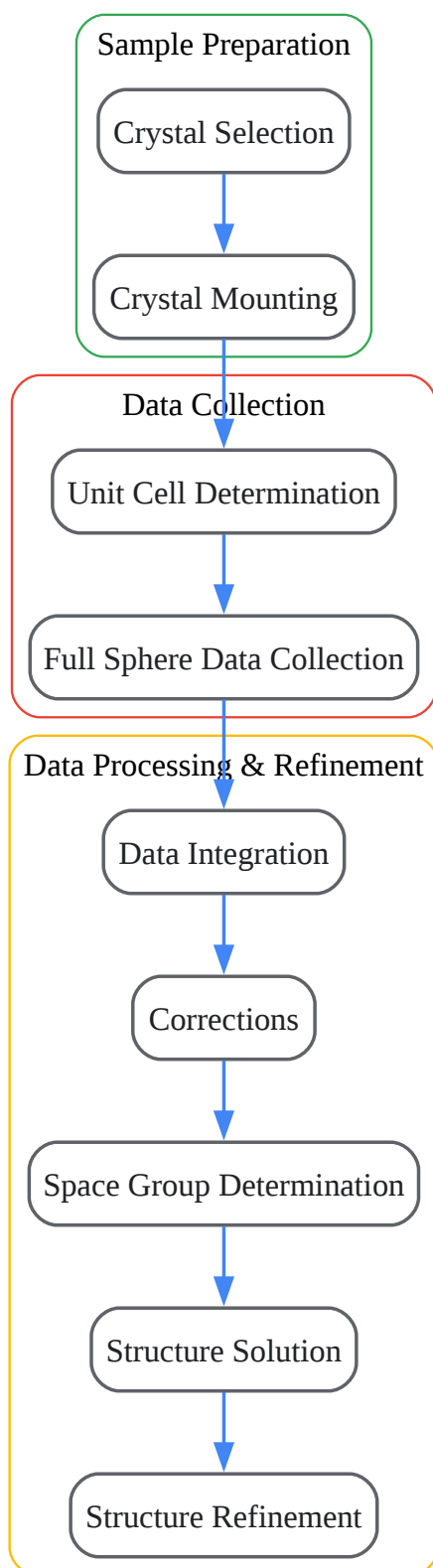
Single-Crystal X-ray Diffraction (SC-XRD)

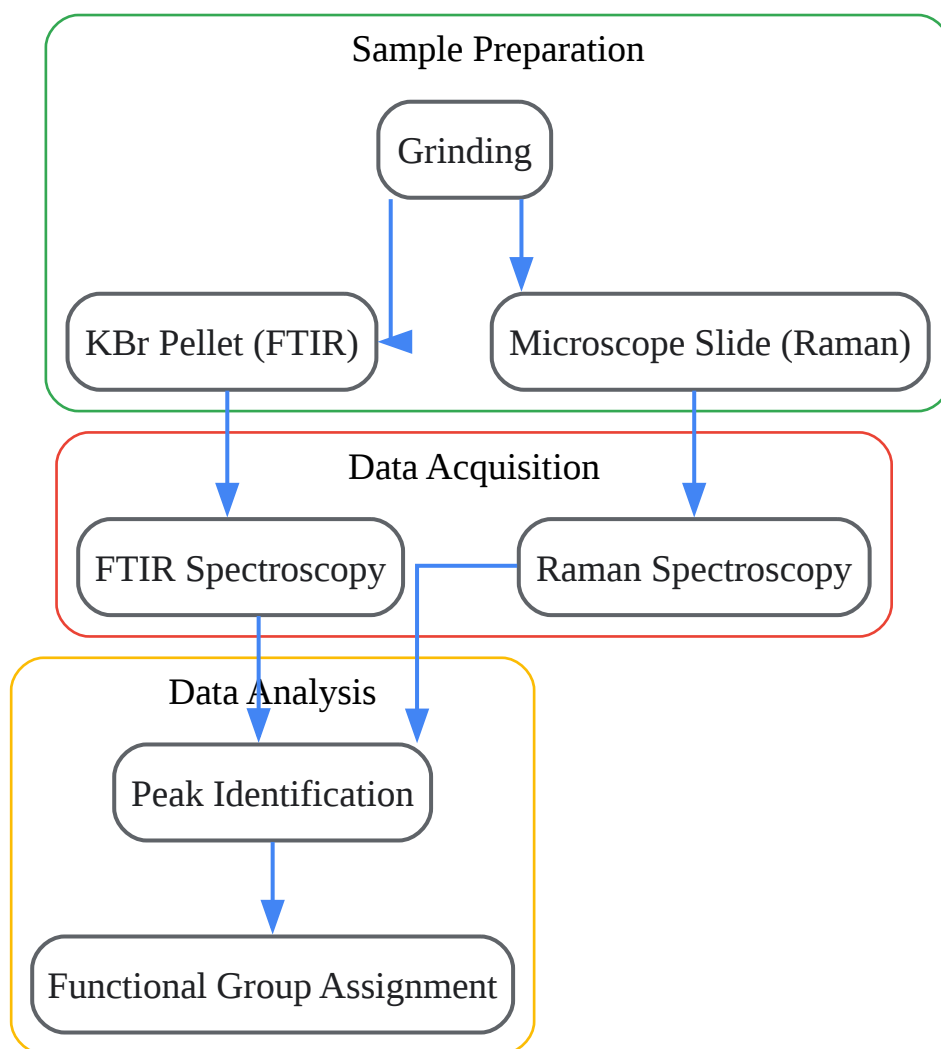
Objective: To determine the unit cell parameters, space group, and crystal structure of libethenite.

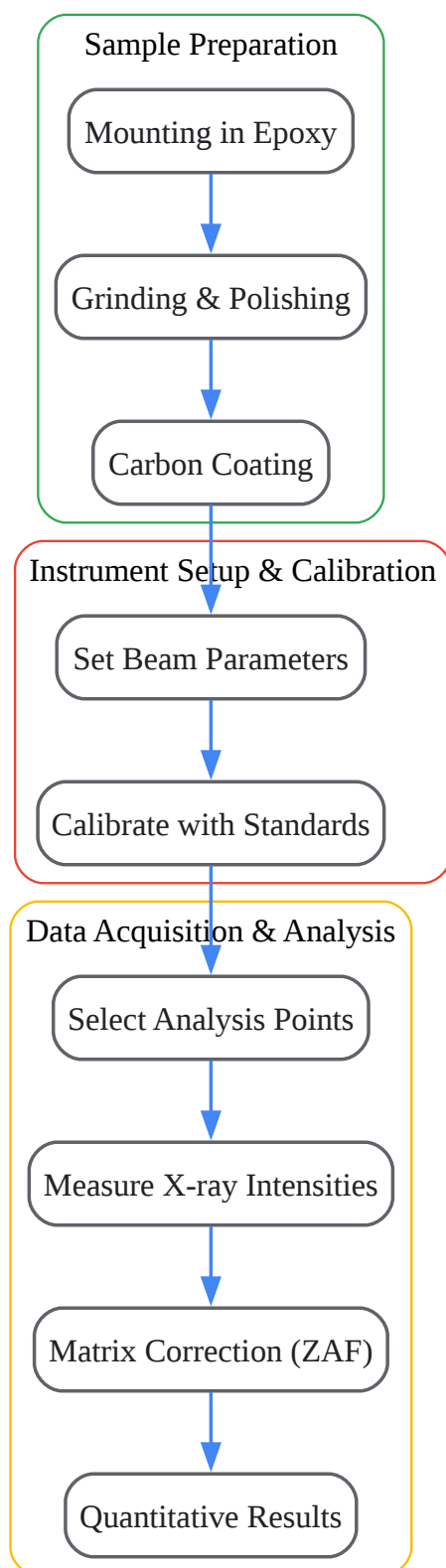
Methodology:

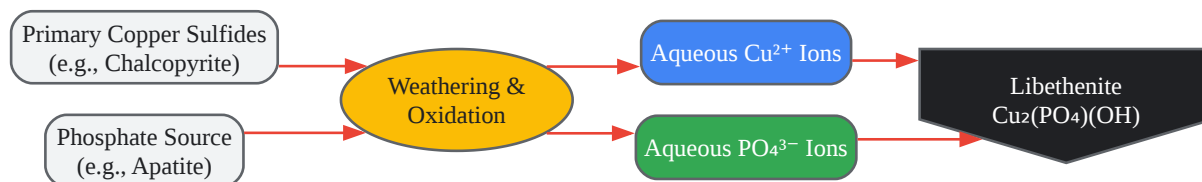
- Crystal Selection and Mounting:
 - Select a single, euhedral crystal of libethenite (typically < 0.5 mm in its largest dimension) under a polarized light microscope to ensure it is a single crystallographic domain.
 - Mount the selected crystal on a glass fiber or a cryo-loop using a suitable adhesive (e.g., epoxy or oil).
 - Center the crystal on the goniometer head of the diffractometer.
- Data Collection:
 - Use a four-circle diffractometer equipped with a monochromatic X-ray source (e.g., Mo-K α radiation, $\lambda = 0.71073 \text{ \AA}$) and a CCD or CMOS detector.
 - Perform an initial unit cell determination by collecting a few frames at different orientations.
 - Collect a full sphere of diffraction data using a series of omega and phi scans. Typical data collection parameters include:

- Temperature: 293 K (room temperature)
- Frame width: 0.5° in omega
- Exposure time: 10-30 seconds per frame
- Detector distance: 50-60 mm
- Data Reduction and Structure Refinement:
 - Integrate the raw diffraction data to obtain a list of hkl indices and their corresponding intensities.
 - Apply corrections for Lorentz factor, polarization, and absorption (e.g., using a multi-scan absorption correction).
 - Determine the space group from the systematic absences in the diffraction data.
 - Solve the crystal structure using direct methods or Patterson methods.
 - Refine the structural model (atomic coordinates, anisotropic displacement parameters) using a full-matrix least-squares refinement program. The refinement is complete when the R-factor (a measure of the agreement between observed and calculated structure factors) converges to a low value (typically < 5%).









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